

physical and chemical properties of Wulfenioidin F

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Compound of Interest

Compound Name: Wulfenioidin F

Cat. No.: B12371439

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In-Depth Technical Guide to Wulfenioidin F

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Wulfenioidin F**, a novel diterpenoid with promising antiviral activity. The information is curated for researchers and professionals involved in natural product chemistry, virology, and drug development.

Introduction

Wulfenioidin F is a diterpenoid compound isolated from the whole plant of *Orthosiphon wulfenioides*. It has garnered significant interest within the scientific community due to its demonstrated in-vitro activity against the Zika virus (ZIKV). Structurally, it possesses a complex polycyclic framework, and its characterization has been achieved through extensive spectroscopic analysis. This document summarizes the current knowledge on **Wulfenioidin F**, including its physicochemical properties, spectral data, and biological activity, to serve as a foundational resource for further research and development.

Physicochemical Properties

Wulfenioidin F is described as a colorless, oily substance. A summary of its key physical and chemical properties is presented below.

Property	Value/Description
Molecular Formula	C ₂₁ H ₂₈ O ₃
Appearance	Colorless, oily substance
Functional Groups	Hydroxyl (-OH), Benzene Ring

Note: Specific quantitative data such as melting point, boiling point, and specific optical rotation are not yet available in the public domain.

Spectroscopic Data

The structure of **Wulfenioidin F** was elucidated using a combination of spectroscopic techniques, including Infrared (IR) spectroscopy and likely Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), although specific data from the latter two are not widely published.

Infrared (IR) Spectroscopy

The IR spectrum of **Wulfenioidin F** shows characteristic absorption bands indicating the presence of specific functional groups.

Wavenumber (cm ⁻¹)	Assignment
Not Specified	Hydroxyl group (-OH)
Not Specified	Benzene ring

Note: Precise peak wavenumbers are not yet publicly available.

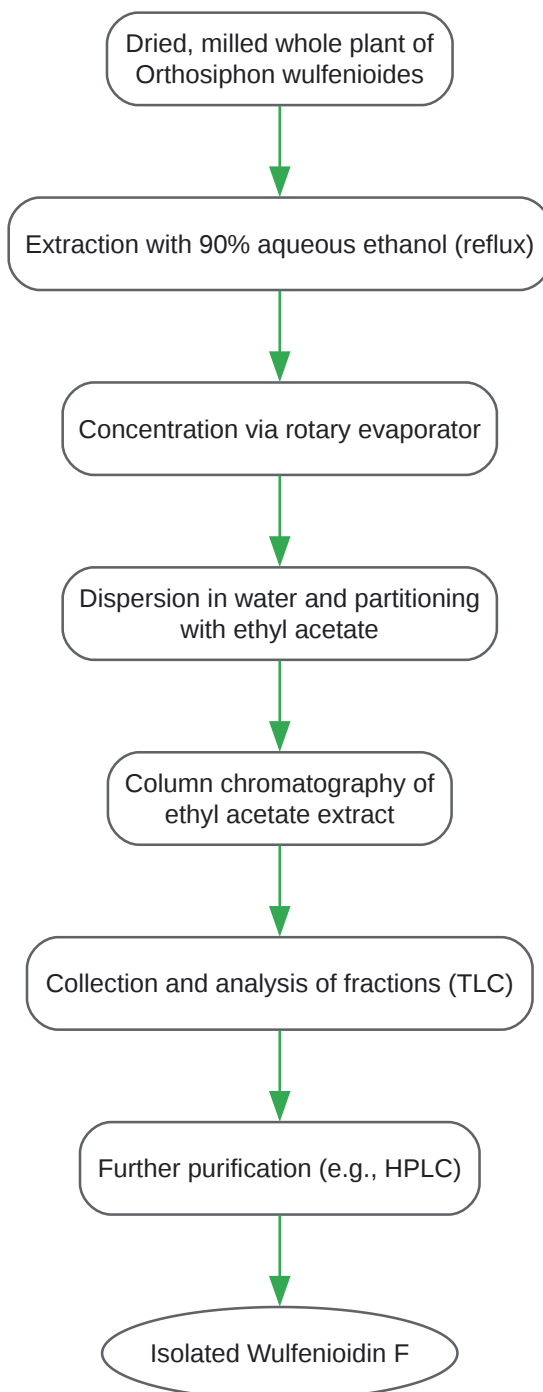
Experimental Protocols

Isolation of Wulfenioidin F from Orthosiphon wulfenioides

The following is a general protocol for the isolation of **Wulfenioidin F** based on available literature.

Diagram of the Isolation Workflow:

Isolation Workflow for Wulfenioidin F



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Caption: A generalized workflow for the isolation of **Wulfenioidin F**.

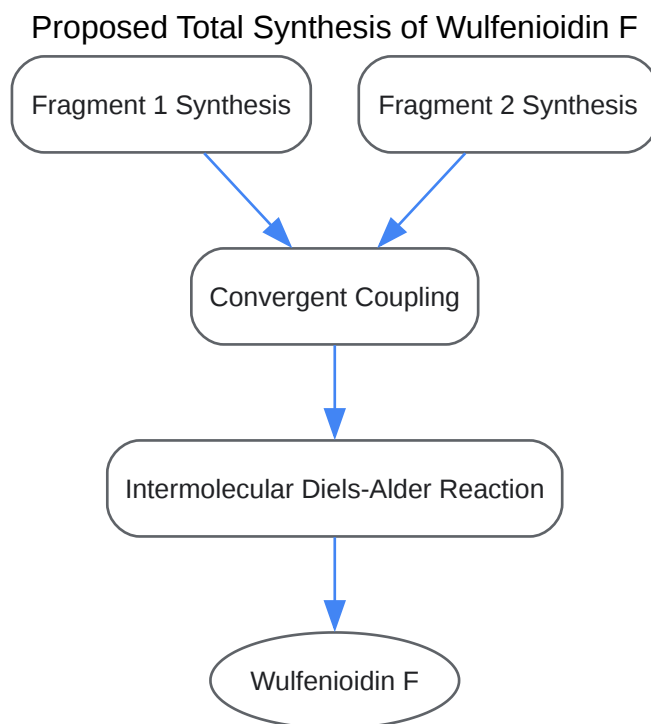
Methodology:

- **Extraction:** The dried and milled whole plant of *Orthosiphon wulfenioides* is extracted with 90% aqueous ethanol under reflux conditions.
- **Concentration:** The resulting ethanol extract is concentrated using a rotary evaporator to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned with ethyl acetate to separate compounds based on polarity.
- **Chromatography:** The ethyl acetate fraction is subjected to column chromatography over silica gel.
- **Fractionation and Purification:** Fractions are collected and analyzed, typically by Thin Layer Chromatography (TLC). Fractions containing **Wulfenioidin F** are further purified using techniques such as preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Proposed Total Synthesis of Wulfenioidin F

A total synthesis for **Wulfenioidin F** has been proposed, outlining a convergent approach.

Diagram of the Proposed Synthetic Strategy:



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Caption: A high-level overview of the proposed total synthesis of **Wulfenioidin F**.

Methodology:

The proposed synthesis involves the independent synthesis of two key fragments, which are then combined in a convergent manner. The final key step involves an intermolecular Diels-Alder reaction to construct the core polycyclic structure of **Wulfenioidin F**.

Biological Activity and Mechanism of Action

Anti-Zika Virus (ZIKV) Activity

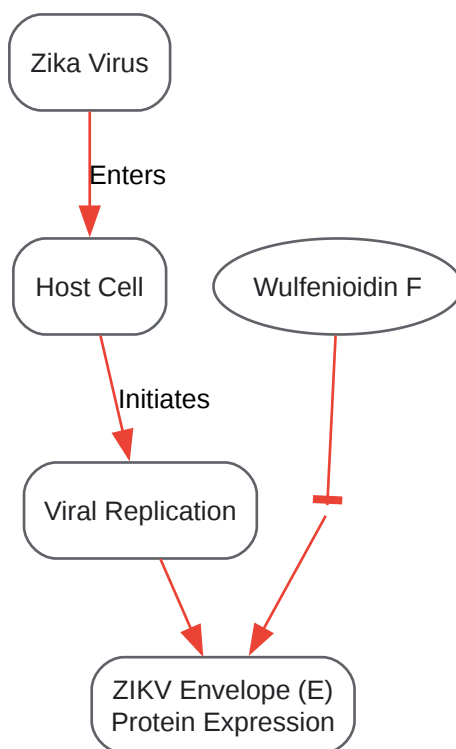
Wulfenioidin F has been identified as a potent inhibitor of Zika virus replication in vitro.

Mechanism of Action

The antiviral activity of **Wulfenioidin F** is attributed to its ability to interfere with the replication of the Zika virus. Specifically, it has been shown to inhibit the expression of the ZIKV envelope (E) protein. The ZIKV E protein is crucial for the virus's entry into host cells. By downregulating the expression of this protein, **Wulfenioidin F** effectively blocks viral replication.

Diagram of the Proposed Anti-Zika Virus Mechanism:

Proposed Anti-ZIKV Mechanism of Wulfenioidin F



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Caption: **Wulfenioidin F** inhibits ZIKV replication by targeting the E protein.

Conclusion and Future Directions

Wulfenioidin F represents a promising natural product lead for the development of novel antiviral therapeutics against the Zika virus. Its unique chemical structure and potent biological activity warrant further investigation. Future research should focus on:

- Complete Physicochemical Characterization: Determination of melting point, specific optical rotation, and detailed solubility profiles.
- Full Spectroscopic Analysis: Publication of detailed ^1H NMR, ^{13}C NMR, and high-resolution mass spectrometry data.
- Optimization of Synthesis: Development of a high-yield and scalable total synthesis route.
- In-depth Mechanistic Studies: Elucidation of the precise molecular targets and signaling pathways involved in its anti-ZIKV activity.
- In vivo Efficacy and Pharmacokinetic Studies: Evaluation of the therapeutic potential of **Wulfenioidin F** in animal models.

This technical guide serves as a starting point for researchers and developers interested in harnessing the therapeutic potential of **Wulfenioidin F**. The continued exploration of this fascinating molecule holds promise for addressing the global health threat posed by the Zika virus.

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